

analytical techniques for the characterization of (R)-2-Ethynyl-2-methylcyclohexanone

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Compound of Interest

Compound Name: (R)-2-Ethynyl-2-methylcyclohexanone

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Analytical Strategies for the Characterization of (R)-2-Ethynyl-2-methylcyclohexanone: A Comparative Guide

For researchers, scientists, and drug development professionals, the precise characterization of chiral intermediates is a foundational requirement for downstream asymmetric synthesis and pharmacological evaluation. **(R)-2-Ethynyl-2-methylcyclohexanone** (CAS: 2749965-88-4; Formula: C₉H₁₂O; MW: 136.19) [1] presents a unique analytical challenge: it is a relatively volatile, low-molecular-weight cyclic ketone featuring a sterically congested chiral center bearing both an ethynyl and a methyl group.

This guide objectively compares the primary analytical techniques used to evaluate the structural identity, enantiomeric excess (ee), and absolute configuration of this molecule. By examining the causality behind experimental choices, we provide a self-validating framework to ensure scientific integrity in your analytical workflows.

Enantiomeric Excess (ee) Determination: Chiral GC vs. Chiral HPLC/SFC

The quantification of enantiomers requires a technique capable of resolving the (R) and (S) isomers with high precision. While High-Performance Liquid Chromatography (HPLC) is often considered the default in pharmaceutical labs, the physicochemical properties of 2-ethynyl-2-methylcyclohexanone dictate a different optimal approach [2].

The Causality of Method Selection: Because **(R)-2-ethynyl-2-methylcyclohexanone** is a highly volatile compound lacking strong UV chromophores (it only possesses an isolated ketone and an alkyne), UV-based Chiral HPLC suffers from poor sensitivity and baseline drift at low wavelengths. Conversely, Chiral Gas Chromatography (GC) utilizing a Flame Ionization Detector (FID) is perfectly suited for volatile, non-UV-active compounds [3]. The use of derivatized cyclodextrin-based chiral stationary phases (CSPs) in GC provides exceptional resolution via inclusion complexation and dipole-dipole interactions with the ketone moiety.

Table 1: Performance Comparison for ee Determination of 2-Ethynyl-2-methylcyclohexanone

Metric	Chiral GC-FID (Cyclodextrin CSP)	Chiral HPLC-UV (Amylose/Cellulose CSP)	Chiral SFC-FID (Supercritical CO2)
Sensitivity	Excellent (FID responds well to C-H bonds)	Poor (Lacks conjugated UV chromophores)	Good (FID compatible)
Resolution (Rs)	> 2.0 (Baseline separation typical)	< 1.5 (Often requires derivatization)	~ 1.5 - 2.0
Run Time	10 - 15 minutes	20 - 40 minutes	5 - 10 minutes
Sample Prep	Minimal (Dilution in volatile solvent)	High (May require UV-active derivatization)	Minimal
Verdict	Gold Standard	Not Recommended	Viable Alternative

Experimental Protocol: Chiral GC-FID Analysis

This protocol acts as a self-validating system by running a racemic standard prior to the enantioenriched sample to confirm baseline resolution.

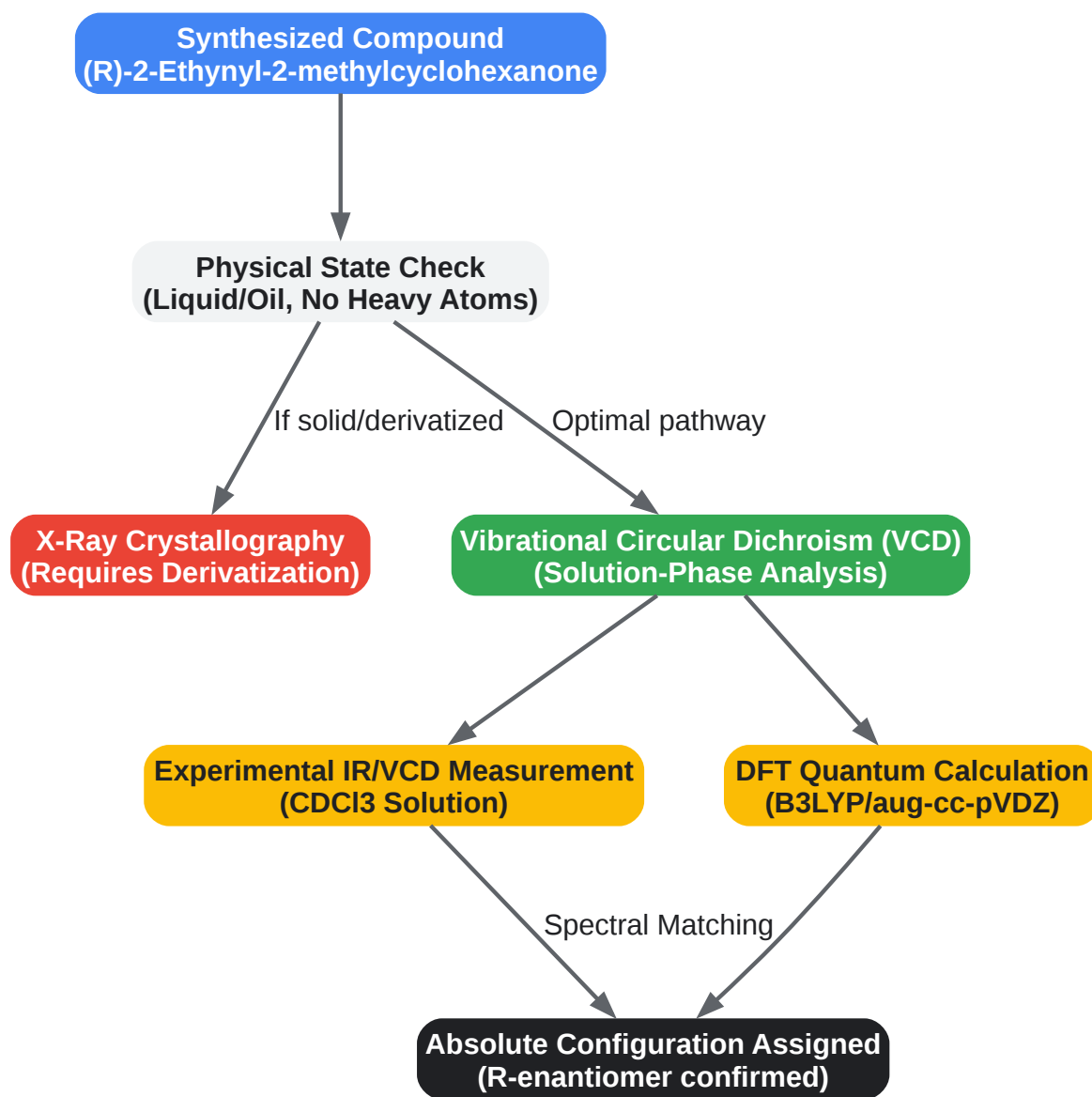
- Column Selection: Install a β -cyclodextrin capillary column (e.g., MEGA-DEX DAC-Beta or equivalent, 25 m x 0.25 mm x 0.25 μ m).
- Sample Preparation: Dissolve 1 mg of **(R)-2-ethynyl-2-methylcyclohexanone** in 1 mL of GC-grade dichloromethane (DCM). Prepare a parallel racemic standard.
- Instrument Parameters:
 - Carrier Gas: Helium at a constant flow of 1.2 mL/min.
 - Injector: 250 °C, Split ratio 50:1.
 - Detector (FID): 250 °C.
 - Oven Program: Isothermal at 90 °C for 5 minutes, then ramp at 2 °C/min to 120 °C.
- Validation & Integration: Inject the racemic mixture. Ensure the resolution factor (R_s) between the (R) and (S) peaks is > 1.5 . Inject the enantioenriched sample, integrate the peak areas, and calculate % ee = $\frac{A_R - A_S}{A_R + A_S} \times 100$.

Absolute Configuration Verification: VCD vs. X-Ray Crystallography

Assigning the absolute configuration (AC) of a newly synthesized chiral center is a regulatory necessity. The traditional gold standard, anomalous dispersion X-ray crystallography, requires a high-quality single crystal, preferably containing a heavy atom [4].

The Causality of Method Selection: **(R)-2-Ethynyl-2-methylcyclohexanone** is an oil/liquid at room temperature and consists entirely of light atoms (C, H, O). Attempting to crystallize it requires complex derivatization (e.g., forming a hydrazone with a heavy-atom-containing reagent), which risks altering the stereocenter or failing to crystallize entirely.

Vibrational Circular Dichroism (VCD) bypasses these limitations. VCD measures the differential absorption of left versus right circularly polarized infrared light during a vibrational transition [5]. By comparing the experimental VCD spectrum of the neat liquid or solution to a Density Functional Theory (DFT) calculated spectrum of the (R)-enantiomer, the absolute configuration can be unambiguously assigned without crystallization [6].



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Caption: Logical decision tree and workflow for assigning absolute configuration via VCD.

Experimental Protocol: VCD and DFT Workflow

- Spectral Acquisition: Dissolve the sample in (approx. 0.1 M). Place in a BaF₂ cell with a 100 m path length. Record the IR and VCD spectra simultaneously using a VCD spectrometer (e.g., 4 cm⁻¹ resolution, 4-hour collection time to ensure a high signal-to-noise ratio).
- Conformational Search: Perform a Monte Carlo conformational search using molecular mechanics (e.g., MMFF94) to identify all low-energy conformers of the (R)-isomer [7].
- DFT Optimization: Optimize the geometries and calculate the harmonic vibrational frequencies, IR intensities, and VCD rotational strengths at the B3LYP/aug-cc-pVDZ level of theory [7].
- Spectral Overlay: Boltzmann-weight the calculated spectra based on conformer energies. Overlay the calculated (R)-spectrum with the experimental data. A match in the sign (+/-) of major vibrational bands (e.g., the carbonyl stretch at ~1715 cm⁻¹ and the alkyne stretch at ~2110 cm⁻¹) confirms the (R) configuration[8].

Structural Elucidation: NMR Spectroscopy vs. GC-MS

To confirm molecular connectivity, Nuclear Magnetic Resonance (NMR) and Gas Chromatography-Mass Spectrometry (GC-MS) are used in tandem.

The Causality of Method Selection: While GC-MS provides the exact mass and confirms the presence of the alkyne via a characteristic loss of 25 Da (M -

), it cannot definitively prove the relative positioning of the methyl and ethynyl groups on the cyclohexane ring. 1D and 2D NMR (specifically HMBC and HSQC) are required to map the exact scalar couplings. The quaternary

-carbon (C2) will show distinct HMBC correlations to the methyl protons, the ethynyl proton, and the carbonyl carbon, proving the structural connectivity.

Table 2: Diagnostic NMR and MS Signals for Structural Confirmation

Technique	Diagnostic Feature	Expected Observation / Causality
1H NMR (400 MHz)	Terminal Alkyne Proton	Singlet at ~2.2 ppm. Lack of splitting confirms it is a terminal alkyne attached to a quaternary center.
1H NMR (400 MHz)	-Methyl Group	Singlet at ~1.3 ppm. Confirms attachment to the quaternary C2 carbon.
13C NMR (100 MHz)	Carbonyl Carbon (C1)	Signal at ~212 ppm. Characteristic of a cyclic ketone.
2D HMBC	C1 to Methyl coupling	Cross-peak between the C1 carbonyl carbon and the -methyl protons confirms regiochemistry.
GC-MS (EI)	Molecular Ion ()	136. Prominent fragment at 121 (loss of methyl) and 108 (loss of CO).

Experimental Protocol: Multinuclear NMR Setup

- Preparation: Dissolve 15 mg of the sample in 0.6 mL of containing 0.03% TMS as an internal standard. Transfer to a 5 mm NMR tube.
- 1D Acquisition: Acquire a standard 1H spectrum (16 scans, relaxation delay 2s) and a 13C{1H} spectrum (1024 scans, relaxation delay 2s).

- 2D Acquisition (HMBC): Set up a ^1H - ^{13}C HMBC experiment optimized for long-range couplings (

and

typically 8 Hz). This is critical to observe the correlation between the singlet methyl protons and the quaternary ketone carbon, validating that the methyl and ethynyl groups share the same

-carbon.

Conclusion

For the robust characterization of **(R)-2-Ethynyl-2-methylcyclohexanone**, relying on default pharmaceutical workflows (like Chiral HPLC and X-ray crystallography) can lead to analytical bottlenecks due to the molecule's volatility, lack of UV chromophores, and liquid state. By pivoting to Chiral GC-FID for enantiomeric excess determination and VCD coupled with DFT calculations for absolute configuration, researchers can establish a highly accurate, self-validating analytical profile.

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